

comparing the properties of calcium 4-aminobenzoate to other PABA derivatives

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Compound of Interest

Compound Name: calcium;4-aminobenzoate

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A Comparative Analysis of Calcium 4-Aminobenzoate and Other PABA Derivatives

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the physicochemical and biological properties of calcium 4-aminobenzoate and other prominent derivatives of para-aminobenzoic acid (PABA). The information presented is collated from various scientific sources to offer a comprehensive overview for researchers and professionals in drug development.

Introduction to PABA and Its Derivatives

Para-aminobenzoic acid (PABA), also known as 4-aminobenzoic acid, is an organic compound that serves as a crucial building block in the synthesis of various biologically active molecules. [1] Its structural versatility allows for modifications at both the amino and carboxyl groups, leading to a wide array of derivatives with diverse applications in pharmaceuticals and cosmetics.[1] These derivatives often exhibit a range of biological activities, including antimicrobial, antioxidant, and UV-filtering properties.[2][3] This guide focuses on comparing calcium 4-aminobenzoate with other notable PABA derivatives such as potassium 4-aminobenzoate, Padimate O, and benzocaine.

Physicochemical Properties

The fundamental physicochemical characteristics of a compound, such as molecular weight and solubility, are critical determinants of its behavior in biological systems and its suitability for various formulations. The following table summarizes these properties for calcium 4-aminobenzoate and other selected PABA derivatives.

Property	Calcium 4-aminobenzoate	Potassium 4-aminobenzoate	Padimate O	Benzocaine	p-Aminobenzoic Acid (PABA)
Molecular Formula	C ₁₄ H ₁₂ CaN ₂ O ₄	C ₇ H ₆ KNO ₂	C ₁₇ H ₂₇ NO ₂	C ₉ H ₁₁ NO ₂	C ₇ H ₇ NO ₂
Molecular Weight (g/mol)	312.33	175.23	277.40	165.19	137.14
Appearance	White to off-white powder	White to off-white crystalline powder	Yellowish, oily liquid	White, odorless, crystalline powder	White crystalline solid
Solubility in Water	Data not readily available	Soluble	Insoluble	Sparingly soluble (1 g/2500 mL)	Slightly soluble (5.39 g/L at 25°C)
Melting Point (°C)	Data not readily available	186 - 189	< 25	88 - 92	187 - 189

Biological Activities: A Comparative Overview

PABA derivatives are known for a variety of biological effects. This section compares the antioxidant, antimicrobial, and UV-filtering properties of calcium 4-aminobenzoate and its counterparts.

Antioxidant Activity

The antioxidant potential of PABA and its derivatives is attributed to their ability to scavenge free radicals and modulate the expression of antioxidant enzymes.[1] This property is crucial for protecting cells from oxidative stress.

Compound	Antioxidant Activity (IC50 values)	Mechanism of Action
Calcium 4-aminobenzoate	Specific IC50 data not readily available.	Expected to possess antioxidant properties similar to PABA, acting as a radical scavenger.
Potassium 4-aminobenzoate	Specific IC50 data not readily available.	Likely exhibits antioxidant effects by scavenging reactive oxygen species.[2]
Padimate O	Can generate free radicals upon UV exposure.[4]	While it absorbs UV radiation, it can also produce reactive oxygen species, potentially leading to cellular damage.[4]
Benzocaine	IC50 (DPPH assay): 0.006 - 0.007 mg/mL (for some derivatives)[5]; IC50 (ABTS assay): 27.46 mM (for a specific derivative)[6]	Some derivatives show potent radical scavenging activity.
p-Aminobenzoic Acid (PABA)	Demonstrates significant antioxidant properties by scavenging reactive oxygen species and influencing antioxidant enzyme expression.[1]	Acts as a radical scavenger and can enhance mitochondrial function to reduce oxidative stress.[1]

Antimicrobial Activity

Several PABA derivatives exhibit antimicrobial properties, making them potential candidates for therapeutic applications. Their mechanism often involves the inhibition of essential metabolic pathways in microorganisms, such as folate synthesis.

Compound	Antimicrobial Activity (MIC values)	Mechanism of Action
Calcium 4-aminobenzoate	Specific MIC data not readily available.	Expected to have some antimicrobial activity, potentially enhanced by the presence of the calcium ion.
Potassium 4-aminobenzoate	Specific MIC data not readily available.	May possess antimicrobial properties similar to other PABA salts.[2]
Padimate O	Limited data available on specific antimicrobial activity.	Primarily used as a UV filter.
Benzocaine	Bacteriostatic/fungistatic at short exposures, bactericidal/fungicidal at longer exposures.[7]	Can inhibit microbial growth.[7]
p-Aminobenzoic Acid (PABA)	PABA itself has shown direct antibacterial activity against certain strains.[2] Schiff base derivatives have shown MIC values from 15.62 µM against MRSA.[2]	Can interfere with microbial metabolic pathways. Its derivatives can be potent antimicrobial agents.[3]

UV-Filtering Properties

A primary application of PABA and its derivatives has been in sunscreens due to their ability to absorb ultraviolet (UV) radiation, particularly in the UVB range.

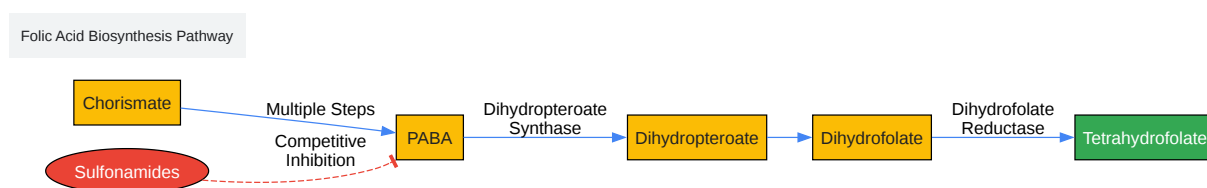
Compound	UV Absorption Maximum (λ_{max})	UV-Filtering Efficacy
Calcium 4-aminobenzoate	Data not readily available.	Expected to absorb in the UVB range, similar to PABA.
Potassium 4-aminobenzoate	Data not readily available.	Likely absorbs UVB radiation.
Padimate O	~310-315 nm	Primarily a UVB absorber.[8]
Benzocaine	~291-310 nm	Absorbs UVB radiation.
p-Aminobenzoic Acid (PABA)	~290 nm	Effective UVB absorber, though its use has declined due to concerns about photosensitivity.[9]

Signaling Pathways and Mechanisms of Action

The biological effects of PABA and its derivatives are mediated through various cellular pathways. Understanding these mechanisms is crucial for their targeted application in drug development.

Folic Acid Synthesis Pathway

PABA is a vital precursor in the biosynthesis of folic acid in many bacteria. This pathway is a key target for antimicrobial agents like sulfonamides, which are structural analogs of PABA and competitively inhibit the enzyme dihydropteroate synthase.

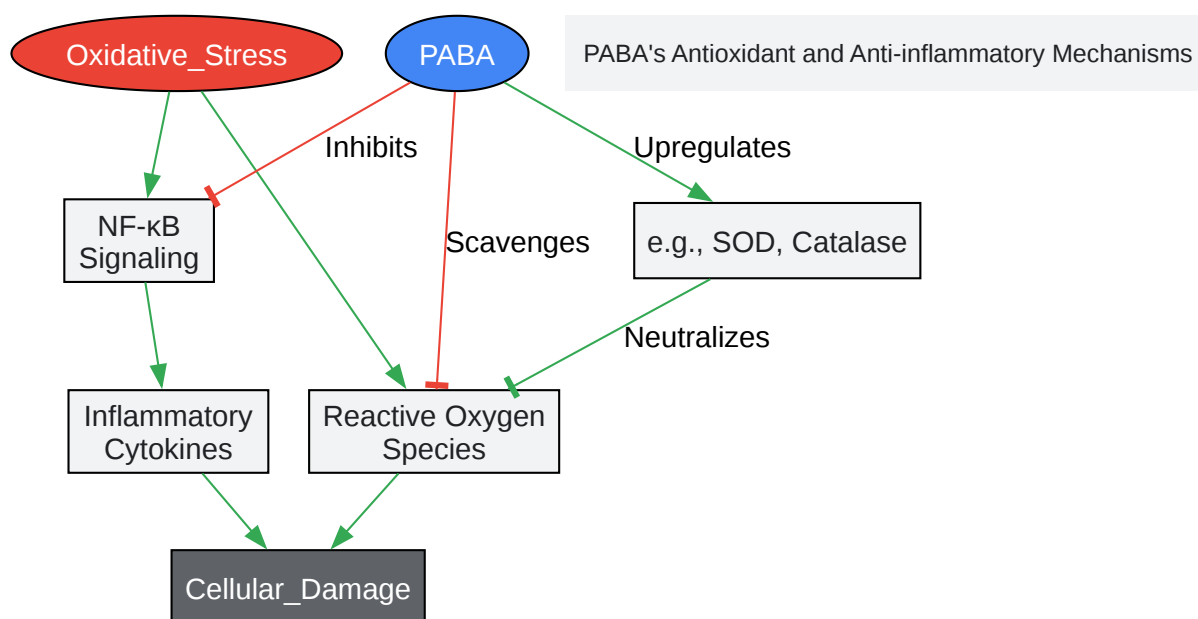


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Folic Acid Biosynthesis Pathway

Antioxidant and Anti-inflammatory Signaling

PABA exhibits antioxidant effects by scavenging reactive oxygen species (ROS) and modulating key signaling pathways involved in the cellular stress response. It can influence the expression of antioxidant enzymes and suppress inflammatory pathways.

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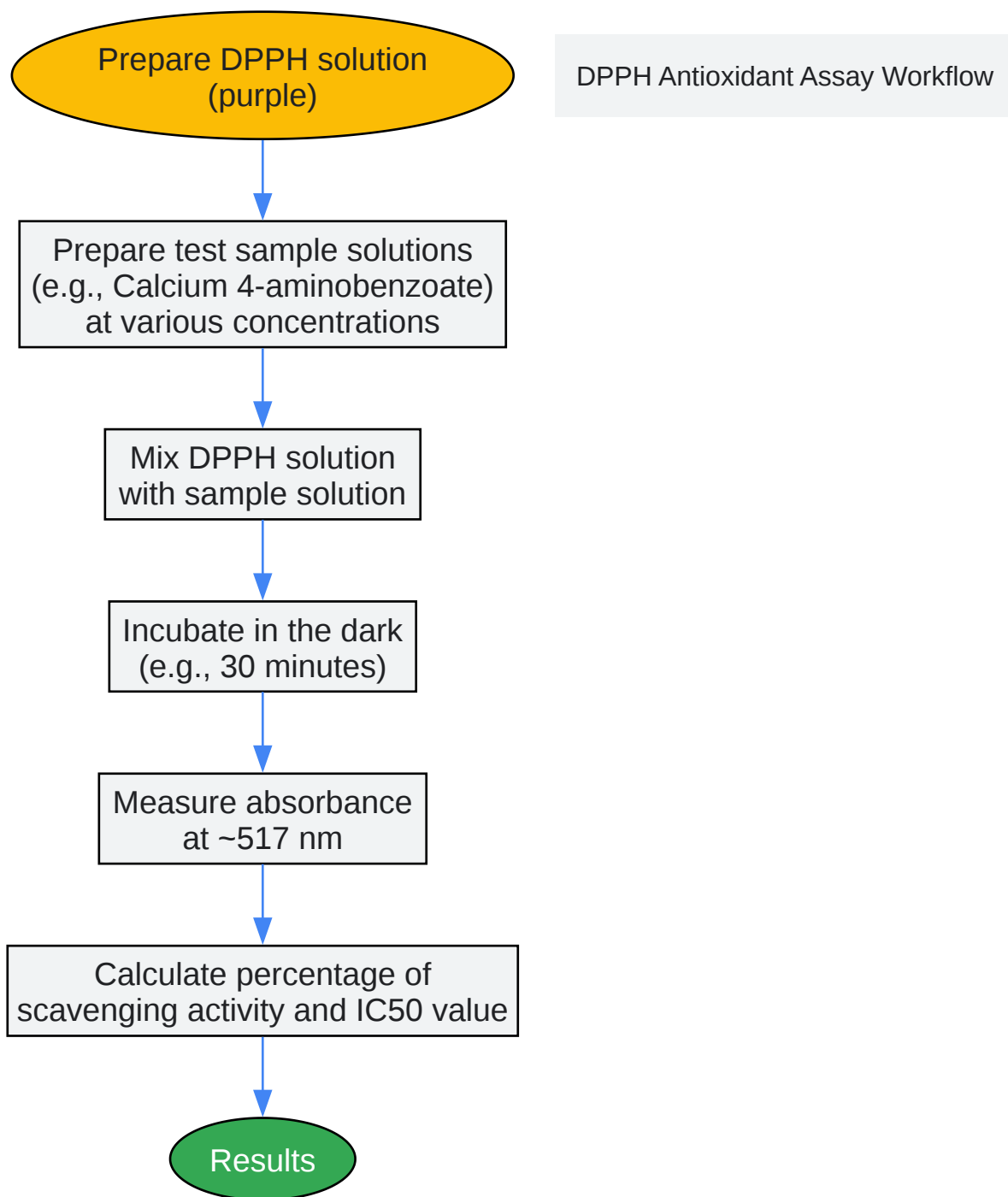
PABA's Antioxidant Mechanisms

Experimental Protocols

This section outlines the general methodologies for key experiments used to evaluate the properties of PABA derivatives.

Determination of Antioxidant Activity (DPPH Assay)

The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method to evaluate the free radical scavenging activity of a compound.



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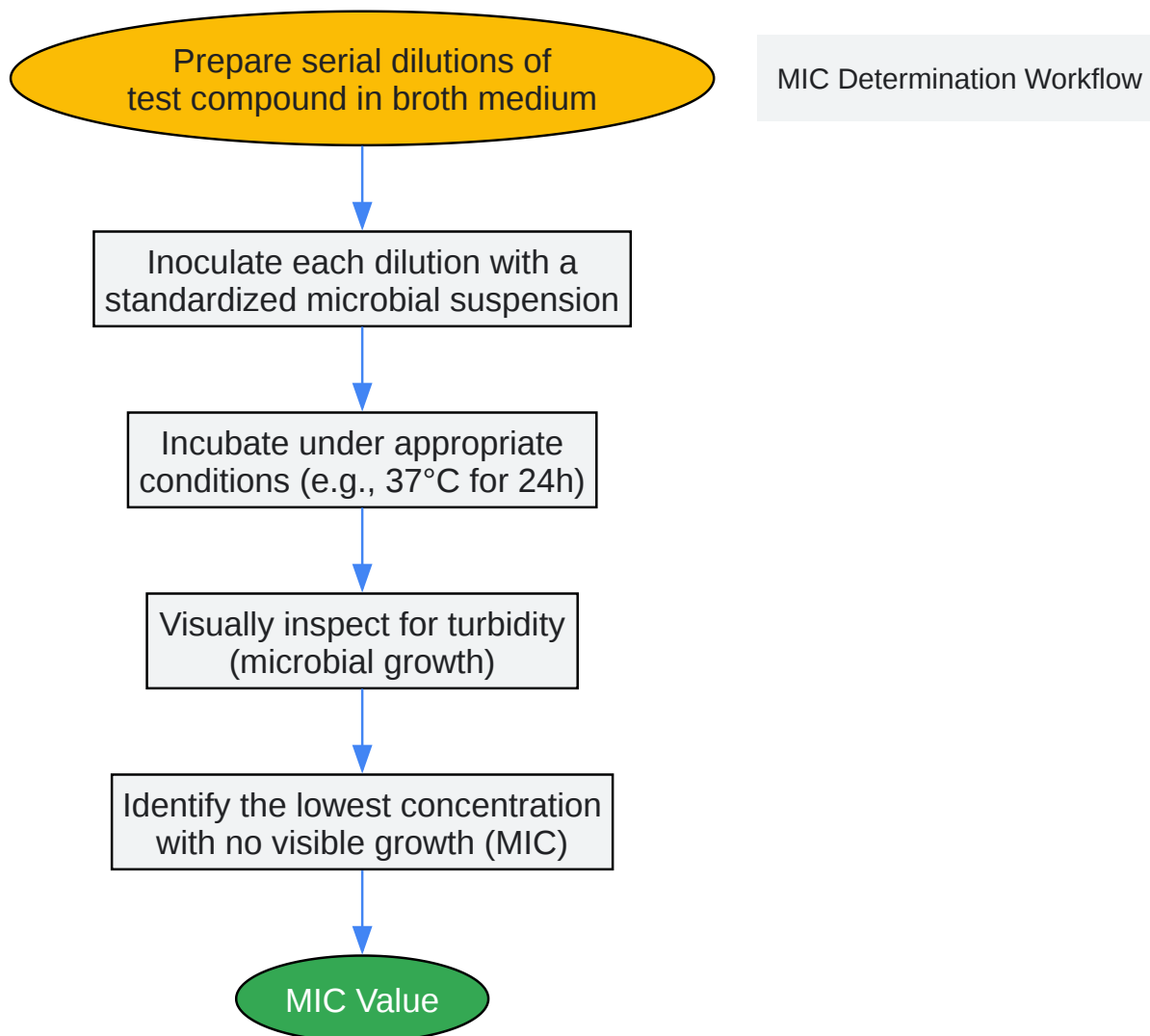
DPPH Antioxidant Assay Workflow

Protocol:

- A stock solution of DPPH in a suitable solvent (e.g., methanol) is prepared.
- Serial dilutions of the test compound (e.g., calcium 4-aminobenzoate) are prepared.
- The DPPH solution is mixed with the test compound solutions.
- The mixture is incubated in the dark for a specified period (e.g., 30 minutes).
- The absorbance of the solution is measured using a spectrophotometer at the wavelength of maximum absorbance of DPPH (around 517 nm).
- The percentage of radical scavenging activity is calculated, and the IC₅₀ value (the concentration of the compound required to scavenge 50% of the DPPH radicals) is determined.

Determination of Antimicrobial Activity (MIC Assay)

The Minimum Inhibitory Concentration (MIC) is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.



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MIC Determination Workflow

Protocol:

- A series of dilutions of the test compound is prepared in a liquid growth medium in microtiter plates or test tubes.
- Each dilution is inoculated with a standardized suspension of the target microorganism (e.g., *E. coli*, *S. aureus*).
- Positive and negative growth controls are included.

- The plates or tubes are incubated under conditions suitable for the growth of the microorganism.
- The MIC is determined as the lowest concentration of the compound at which there is no visible growth (turbidity).

Conclusion

Calcium 4-aminobenzoate, as a salt of PABA, is expected to share many of its parent compound's beneficial properties, including potential antioxidant and antimicrobial activities. However, this guide highlights a significant gap in the publicly available, direct comparative data for calcium 4-aminobenzoate against other well-known PABA derivatives. While physicochemical properties can be readily compared, more extensive experimental studies are required to quantify the biological activities of calcium 4-aminobenzoate and establish a clear structure-activity relationship within this class of compounds. For researchers and drug development professionals, this presents an opportunity for further investigation into the therapeutic potential of this and other PABA salts. The provided experimental workflows can serve as a foundation for such comparative studies.

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